

Safe handling and storage procedures for 2',5'-Difluoropropiophenone

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Compound of Interest

Compound Name: 2',5'-Difluoropropiophenone

Cat. No.: B1295022

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Application Notes and Protocols for 2',5'-Difluoropropiophenone

For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of the safe handling, storage, and disposal procedures for **2',5'-Difluoropropiophenone**. The information is intended to ensure the safety of laboratory personnel and the integrity of the chemical.

Chemical and Physical Properties

2',5'-Difluoropropiophenone is a fluorinated organic compound used as an intermediate in the synthesis of pharmaceuticals and agrochemicals.^{[1][2]} Its chemical and physical properties are summarized in the table below.

Property	Value	Reference
Chemical Formula	C ₉ H ₈ F ₂ O	[3]
Molecular Weight	170.16 g/mol	[3]
Appearance	Colorless to light yellow liquid	[1]
Boiling Point	68-76 °C at 5 mmHg	[4]
Solubility	Low solubility in water; soluble in organic solvents like ethanol and ether.	[1]
Purity	≥ 99% (GC)	[4]
CAS Number	29112-90-1	[3]

Hazard Identification and Safety Precautions

2',5'-Difluoropropiophenone is classified as a hazardous substance. The following table summarizes its GHS hazard classifications.

Hazard Class	Hazard Statement	Signal Word	Pictogram
Skin Irritation (Category 2)	H315: Causes skin irritation	Warning	GHS07
Serious Eye Irritation (Category 2)	H319: Causes serious eye irritation	Warning	GHS07
Specific target organ toxicity — Single exposure (Category 3), Respiratory system	H335: May cause respiratory irritation	Warning	GHS07

Safety Precautions:

- Engineering Controls: Work in a well-ventilated area, preferably in a chemical fume hood. Ensure that eyewash stations and safety showers are readily accessible.[5]

- Personal Protective Equipment (PPE):
 - Eye/Face Protection: Wear chemical safety goggles or a face shield.
 - Skin Protection: Wear chemical-resistant gloves (e.g., nitrile rubber) and a lab coat.
 - Respiratory Protection: If working outside a fume hood or with large quantities, use a NIOSH-approved respirator with an organic vapor cartridge.
- Hygiene Measures: Avoid contact with skin, eyes, and clothing. Do not eat, drink, or smoke in the laboratory. Wash hands thoroughly after handling.[\[6\]](#)

Experimental Protocols

While specific published protocols detailing the use of **2',5'-Difluoropropiophenone** are not readily available, the following is a representative protocol for a Friedel-Crafts acylation to synthesize a similar compound, 2',4'-difluoropropiophenone, which can be adapted by a qualified chemist.[\[7\]](#)

Representative Synthesis of a Difluoropropiophenone

This protocol describes the synthesis of 2',4'-difluoropropiophenone and is provided as a general guideline.

Materials:

- m-Difluorobenzene
- Anhydrous aluminum chloride
- Propionyl chloride
- Methylene chloride
- Ice-water
- Anhydrous magnesium sulfate

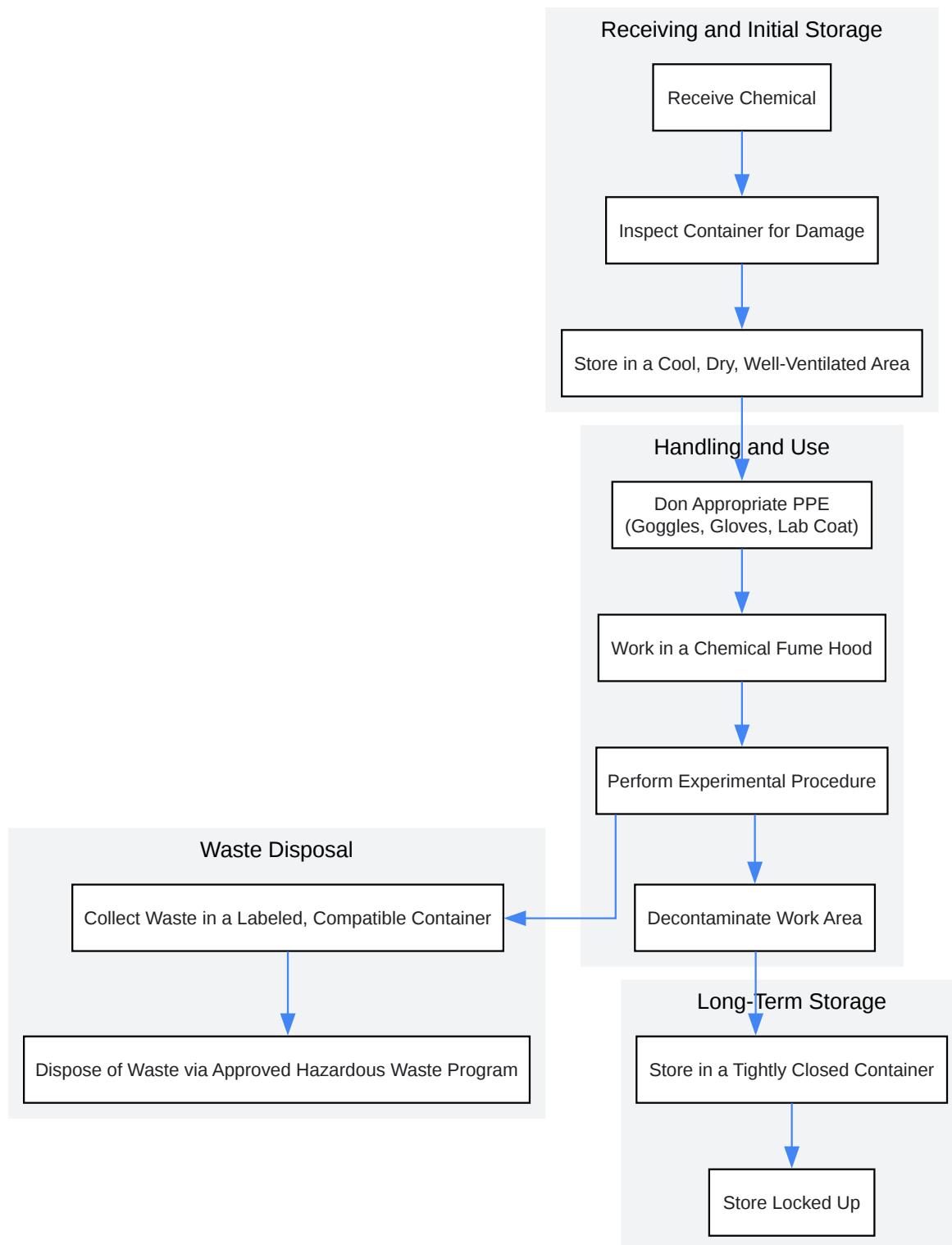
Procedure:

- To a mixture of m-difluorobenzene and anhydrous aluminum chloride, add propionyl chloride dropwise with stirring over 45 minutes.
- Stir the mixture for 2 hours on an oil bath at 50-55 °C.
- Cool the reaction mixture and add methylene chloride.
- Pour the resulting solution into ice-water with stirring.
- Separate the methylene chloride layer and extract the aqueous layer twice with methylene chloride.
- Combine the organic layers, wash with water, and dry over anhydrous magnesium sulfate.
- Distill off the solvent to obtain the product.

Safe Handling and Storage Workflow

The following diagram illustrates the recommended workflow for the safe handling and storage of **2',5'-Difluoropropiophenone**.

Workflow for Safe Handling of 2',5'-Difluoropropiophenone

[Click to download full resolution via product page](#)Caption: Safe handling workflow for **2',5'-Difluoropropiophenone**.

First Aid Measures

In case of exposure, follow these first aid procedures and seek medical attention.

- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration.[6]
- Skin Contact: Immediately wash the affected area with soap and plenty of water. Remove contaminated clothing.[6]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[6]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person.[6]

Spill and Leak Procedures

- Small Spills: Absorb the spill with an inert material (e.g., vermiculite, sand) and place it in a suitable container for disposal.
- Large Spills: Evacuate the area. Wear appropriate PPE, including respiratory protection. Contain the spill and prevent it from entering drains. Collect the material for disposal.
- Cleanup: Ventilate the area and wash the spill site after the material has been removed.

Storage and Disposal

Storage:

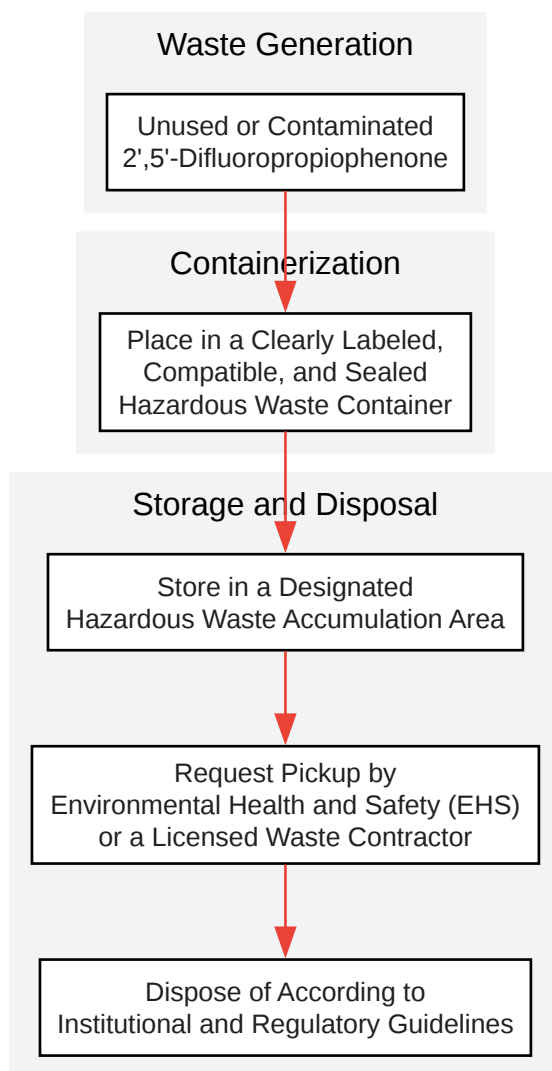
- Store in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents and strong bases.[5]
- Keep the container tightly closed when not in use.
- Store in a locked cabinet or other secure location.

Disposal:

- Dispose of unwanted **2',5'-Difluoropropiophenone** and any contaminated materials as hazardous waste.
- Follow all federal, state, and local regulations for hazardous waste disposal.
- Do not dispose of it down the drain or in the regular trash.

The following diagram outlines the decision-making process for the proper disposal of **2',5'-Difluoropropiophenone**.

Disposal Protocol for 2',5'-Difluoropropiophenone



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Caption: Disposal protocol for **2',5'-Difluoropropiophenone**.

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